

# Application Notes and Protocols for Tnik-IN-5

## Stock Solution Preparation

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### Compound of Interest

Compound Name: Tnik-IN-5

Cat. No.: B15145013

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## Introduction

**Tnik-IN-5** is a potent and specific small molecule inhibitor of Traf2- and Nck-interacting kinase (TNIK).[1][2] With an IC<sub>50</sub> of 0.05  $\mu$ M, it effectively inhibits Wnt signaling, making it a valuable tool for research in areas such as colorectal cancer.[1][2] TNIK is a serine/threonine kinase that functions as a crucial activator of the Wnt signaling pathway.[3] It is also involved in the c-Jun N-terminal kinase (JNK) pathway and plays a role in regulating the actin cytoskeleton.[4][5] These application notes provide a detailed protocol for the preparation, storage, and handling of **Tnik-IN-5** stock solutions for in vitro and in vivo research applications.

## Data Presentation

A summary of the key quantitative data for **Tnik-IN-5** is provided in the table below for easy reference.

Property	Value	Reference
Molecular Weight	371.39 g/mol	[1]
Molecular Formula	C <sub>22</sub> H <sub>17</sub> N <sub>3</sub> O <sub>3</sub>	[1]
IC <sub>50</sub> (TNIK)	0.05 $\mu$ M	[1][2]
Purity	99.58%	[1]
Appearance	Solid	[1]

## Experimental Protocols

### 1. Materials and Equipment

- **Tnik-IN-5** powder
- Dimethyl sulfoxide (DMSO), anhydrous
- Sterile microcentrifuge tubes
- Vortex mixer
- Calibrated pipettes and sterile tips
- Personal protective equipment (lab coat, gloves, safety glasses)

### 2. Preparation of a 10 mM **Tnik-IN-5** Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Tnik-IN-5** in DMSO. This is a common starting concentration for many in vitro assays.

- Calculate the required mass of **Tnik-IN-5**:
  - To prepare 1 mL of a 10 mM stock solution, you will need 3.7139 mg of **Tnik-IN-5**.
  - Calculation:  $(10 \text{ mmol/L}) * (1 \text{ L}/1000 \text{ mL}) * (1 \text{ mL}) * (371.39 \text{ g/mol}) * (1000 \text{ mg/g}) = 3.7139 \text{ mg}$
- Weighing the **Tnik-IN-5** powder:
  - Carefully weigh out the calculated amount of **Tnik-IN-5** powder and place it in a sterile microcentrifuge tube.
- Dissolving in DMSO:
  - Add the appropriate volume of anhydrous DMSO to the microcentrifuge tube containing the **Tnik-IN-5** powder. For example, to prepare a 10 mM solution with 3.7139 mg of **Tnik-IN-5**, add 1 mL of DMSO.

- Vortex the solution until the **Tnik-IN-5** is completely dissolved. Gentle warming may be required for some compounds, but it is best to consult the manufacturer's datasheet for specific recommendations.
- Aliquoting and Storage:
  - Once the **Tnik-IN-5** is fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This will help to avoid repeated freeze-thaw cycles.
  - For long-term storage, store the aliquots at -80°C for up to 6 months.<sup>[2]</sup>
  - For short-term storage, aliquots can be kept at -20°C for up to 1 month.<sup>[2]</sup>

### 3. Preparation of Working Solutions

For cell-based assays, the 10 mM DMSO stock solution can be further diluted in cell culture medium to the desired final concentration. It is important to ensure that the final concentration of DMSO in the culture medium is low (typically <0.1%) to avoid solvent-induced toxicity.

## Mandatory Visualization

### TNIK Signaling Pathway

The following diagram illustrates the central role of TNIK in the Wnt signaling pathway. TNIK is shown to interact with and phosphorylate TCF4, a key transcription factor in this pathway. The inhibition of TNIK by **Tnik-IN-5** blocks this interaction, leading to the downregulation of Wnt target genes.

Caption: Role of TNIK in the Wnt signaling pathway and its inhibition by **Tnik-IN-5**.

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